

Personal protective equipment for handling ISRIB (trans-isomer)

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Essential Safety and Handling Guide for ISRIB (trans-isomer)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of ISRIB (trans-isomer), a potent inhibitor of the integrated stress response (ISR). While ISRIB (trans-isomer) is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure a safe working environment.[1] This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and proper disposal methods.

Personal Protective Equipment (PPE) & Handling Summary

The primary solvent for ISRIB is Dimethyl Sulfoxide (DMSO).[2][3][4] DMSO can readily penetrate the skin and may carry dissolved substances with it.[4][5] Therefore, selecting appropriate gloves is critical. While ISRIB itself is not considered hazardous, the use of proper PPE is a mandatory component of good laboratory practice.



Item	Specification	Purpose
Hand Protection	Nitrile or Butyl gloves.	For incidental splash protection with ISRIB solutions in DMSO, nitrile gloves are acceptable but must be replaced immediately upon contact. For more prolonged handling, butyl gloves are recommended. Always inspect gloves for integrity before use.
Eye Protection	ANSI-approved safety glasses or goggles.	To protect against splashes or sprays when preparing solutions or performing experiments.
Body Protection	Standard laboratory coat.	To protect skin and clothing from potential contamination.
Respiratory Protection	Not generally required.	When handling the powder form, especially if there is a risk of generating dust, work in a chemical fume hood or a ventilated enclosure to minimize inhalation.

Operational Plan: Step-by-Step Guidance

This section details the procedural workflow for safely handling **ISRIB** (trans-isomer) from receipt to disposal.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage.
- Store the lyophilized compound at -20°C in a desiccated environment as recommended by suppliers.[6]



- Label the storage location clearly.
- 2. Preparation of Stock Solutions:
- Engineering Controls: Conduct all weighing of the powdered form and preparation of solutions inside a chemical fume hood or a powder weighing station to prevent inhalation of airborne particles.[7]
- Surface Protection: Work over a disposable bench cover to easily contain and clean up any spills.[7]
- Personal Protective Equipment: At a minimum, wear a lab coat, safety glasses, and appropriate gloves (see table above).
- Procedure:
 - Allow the ISRIB container to equilibrate to room temperature before opening to prevent condensation.
 - Carefully weigh the desired amount of ISRIB powder.
 - To prepare a stock solution, add the appropriate volume of DMSO. Gentle warming and vortexing or sonication may be required to fully dissolve the compound.[4]
 - Clearly label the stock solution container with the compound name, concentration, solvent, date, and your initials.
 - Store stock solutions at -20°C or -80°C. Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.[4][6]
- 3. Experimental Use:
- When handling solutions of ISRIB, continue to wear all prescribed PPE.
- Should any solution come into contact with your gloves, remove them immediately, wash your hands, and put on a new pair.



• Clean any spills promptly. For DMSO-based solutions, absorb the spill with an inert material (e.g., vermiculite, sand), place it in a sealed container for disposal, and then clean the area with soap and water.[8]

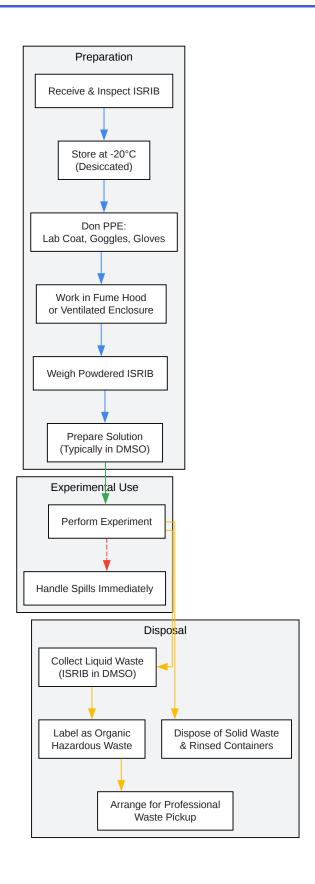
Disposal Plan

Proper waste management is crucial for laboratory safety and environmental protection.

- 1. Solid ISRIB Waste:
- As a non-hazardous chemical, small quantities of solid ISRIB waste can typically be disposed of in the regular laboratory trash, provided it is securely packaged.[1][9]
- However, laboratory personnel should transfer the waste directly to the appropriate dumpster, as custodial staff should not handle chemical waste.[1]
- 2. Liquid Waste (ISRIB in DMSO):
- Do NOT pour DMSO solutions down the drain.[8]
- Collect all liquid waste containing ISRIB and DMSO in a designated, properly labeled hazardous waste container for organic solvents.[5][8]
- The container should be clearly labeled with "Hazardous Waste," the full chemical names of the contents (ISRIB, Dimethyl Sulfoxide), and their approximate concentrations.
- Store the waste container in a secondary container and in a well-ventilated area, away from sources of ignition, until it is collected by your institution's environmental health and safety department.[5]
- 3. Empty Containers:
- Empty ISRIB containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as chemical waste.
- After rinsing, deface or remove the label and dispose of the container in the regular trash.[1]

Workflow for Safe Handling of ISRIB (trans-isomer)





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Caption: Logical workflow for the safe handling of **ISRIB** (trans-isomer) from receipt to disposal.

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